

Application Notes and Protocols for Protein Co-Immunoprecipitation using Confidential-2

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Protein-protein interactions are fundamental to nearly all cellular processes. The ability to accurately identify and quantify these interactions is crucial for understanding disease mechanisms and developing targeted therapeutics. Co-immunoprecipitation (Co-IP) is a powerful and widely used technique to study protein-protein interactions in their native cellular environment.

This document provides detailed application notes and protocols for the use of **Confidential-2**, a high-affinity monoclonal antibody, for the co-immunoprecipitation of its target protein, Protein Kinase Alpha (PKA- α), and its interacting partners. PKA- α is a critical enzyme in the cyclic AMP (cAMP) signaling pathway, and its interactions with other proteins are of significant interest in various research and drug development contexts. These protocols and data serve as a guide for researchers to successfully perform Co-IP experiments using **Confidential-2** to investigate the PKA- α interactome.

Data Presentation

The following table summarizes the quantitative data from a representative Co-IP experiment using **Confidential-2** to pull down PKA- α and its known interacting partner, Regulatory Subunit I (RI α), from HEK293 cell lysates. Data was obtained through densitometric analysis of Western blot bands.



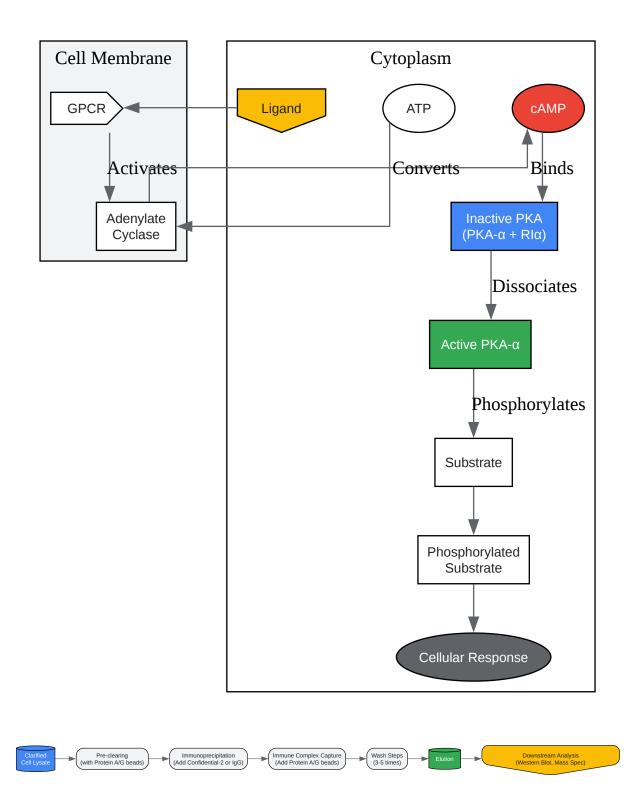
Experimental Condition	Input PKA-α (Relative Units)	IP PKA-α (Relative Units)	Co-IP RIα (Relative Units)	Binding Efficiency (%)
Control IgG	100	2.1	1.5	0.71
Confidential-2	100	85.3	78.9	92.5
PKA Activator (Forskolin)	100	87.1	35.2	40.4
PKA Inhibitor (H-89)	100	84.9	82.3	96.9

Binding Efficiency was calculated as (Co-IP RI α / IP PKA- α) * 100.

Signaling Pathway

The diagram below illustrates the canonical cAMP signaling pathway involving PKA- α and its regulatory subunit RI α . Activation by cAMP leads to the dissociation of the catalytic and regulatory subunits.





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